

Funobactam: A Technical Guide to its Spectrum of Activity Against Clinical Isolates

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Funobactam*

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Introduction

Funobactam (formerly XNW4107) is a novel, non- β -lactam β -lactamase inhibitor belonging to the diazabicyclooctane (DBO) class.^[1] It is currently in phase 3 clinical trials in combination with imipenem/cilastatin for the treatment of complicated urinary tract infections, hospital-acquired bacterial pneumonia (HABP), and ventilator-associated bacterial pneumonia (VABP).^{[2][3]} **Funobactam** itself possesses no intrinsic antibacterial activity but functions by inhibiting a broad spectrum of serine- β -lactamases, thereby restoring the in vitro activity of β -lactam antibiotics, such as imipenem, against otherwise resistant Gram-negative bacteria.^{[1][4]} This technical guide provides a comprehensive overview of the in vitro spectrum of activity of **funobactam** in combination with imipenem against a range of clinically relevant bacterial isolates, details the experimental protocols for its evaluation, and visualizes its mechanism of action and key experimental workflows.

Spectrum of Activity

Funobactam, in combination with imipenem, has demonstrated potent in vitro activity against a variety of multidrug-resistant (MDR) Gram-negative bacteria, including *Acinetobacter*

baumannii, Pseudomonas aeruginosa, and various species of the order Enterobacterales.[2][5] Its primary role is the inhibition of Ambler class A, C, and D β -lactamases, which are a major cause of resistance to carbapenem antibiotics.[5]

Data Presentation

The following tables summarize the in vitro activity of imipenem/**funobactam** against key clinical isolates. The data is presented as Minimum Inhibitory Concentration (MIC) values, which represent the lowest concentration of an antimicrobial that will inhibit the visible growth of a microorganism after overnight incubation. MIC50 and MIC90 values are the MICs required to inhibit the growth of 50% and 90% of tested isolates, respectively.

Table 1: In Vitro Activity of Imipenem/**Funobactam** against Imipenem-Nonsusceptible Acinetobacter baumannii Clinical Isolates from China[5]

Antimicrobial Agent	Number of Isolates	MIC50 (mg/L)	MIC90 (mg/L)	MIC Range (mg/L)
Imipenem	106	-	>128	-
Imipenem/Funobactam	106	-	8	-

Table 2: In Vitro Activity of Imipenem/**Funobactam** against Imipenem-Nonsusceptible Pseudomonas aeruginosa Clinical Isolates from China[5]

Antimicrobial Agent	Number of Isolates	MIC50 (mg/L)	MIC90 (mg/L)	MIC Range (mg/L)
Imipenem	101	-	>128	-
Imipenem/Funobactam	101	-	32	2-8

Table 3: In Vitro Activity of Imipenem/**Funobactam** against Imipenem-Resistant Klebsiella pneumoniae Clinical Isolates from China[5]

Antimicrobial Agent	Number of Isolates	MIC50 (mg/L)	MIC90 (mg/L)	MIC Range (mg/L)
Imipenem	54	-	>256	-
Imipenem/Funobactam	54	-	2	-

Table 4: MIC Range of Imipenem/**Funobactam** against Selected Serine Carbapenemase-Producing Gram-Negative Clinical Isolates[6][7]

Bacterial Species	Number of Isolates	Imipenem/Funobactam MIC Range (mg/L)
Acinetobacter baumannii	7	0.25 - 16
Pseudomonas aeruginosa	4	1 - 8
Klebsiella pneumoniae	4	0.25 - 16

Experimental Protocols

The determination of the in vitro activity of **funobactam** in combination with imipenem is primarily conducted using the broth microdilution method as standardized by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Broth Microdilution for MIC Determination of Imipenem/Funobactam

This protocol outlines the general steps for determining the MIC of imipenem in combination with a fixed concentration of **funobactam**.

1. Preparation of Materials:

- Bacterial Isolate: A pure, overnight culture of the clinical isolate grown on a suitable agar medium (e.g., Tryptic Soy Agar with 5% sheep blood).

- Antimicrobial Agents: Stock solutions of imipenem and **funobactam** of known concentrations.
- Growth Medium: Cation-adjusted Mueller-Hinton Broth (CAMHB).
- Microtiter Plates: Sterile 96-well microtiter plates.

2. Inoculum Preparation:

- Several colonies of the bacterial isolate are suspended in a sterile saline solution.
- The turbidity of the bacterial suspension is adjusted to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL.
- The standardized suspension is then diluted in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.

3. Preparation of Antimicrobial Dilutions:

- A series of two-fold serial dilutions of imipenem are prepared in CAMHB in the microtiter plate.
- **Funobactam** is added to each well containing the imipenem dilutions to a final fixed concentration, typically 8 mg/L.[5]
- Control wells are included: a growth control well (no antimicrobial) and a sterility control well (no bacteria).

4. Inoculation and Incubation:

- The prepared bacterial inoculum is added to each well of the microtiter plate, except for the sterility control.
- The plate is incubated at 35-37°C for 16-20 hours in ambient air.

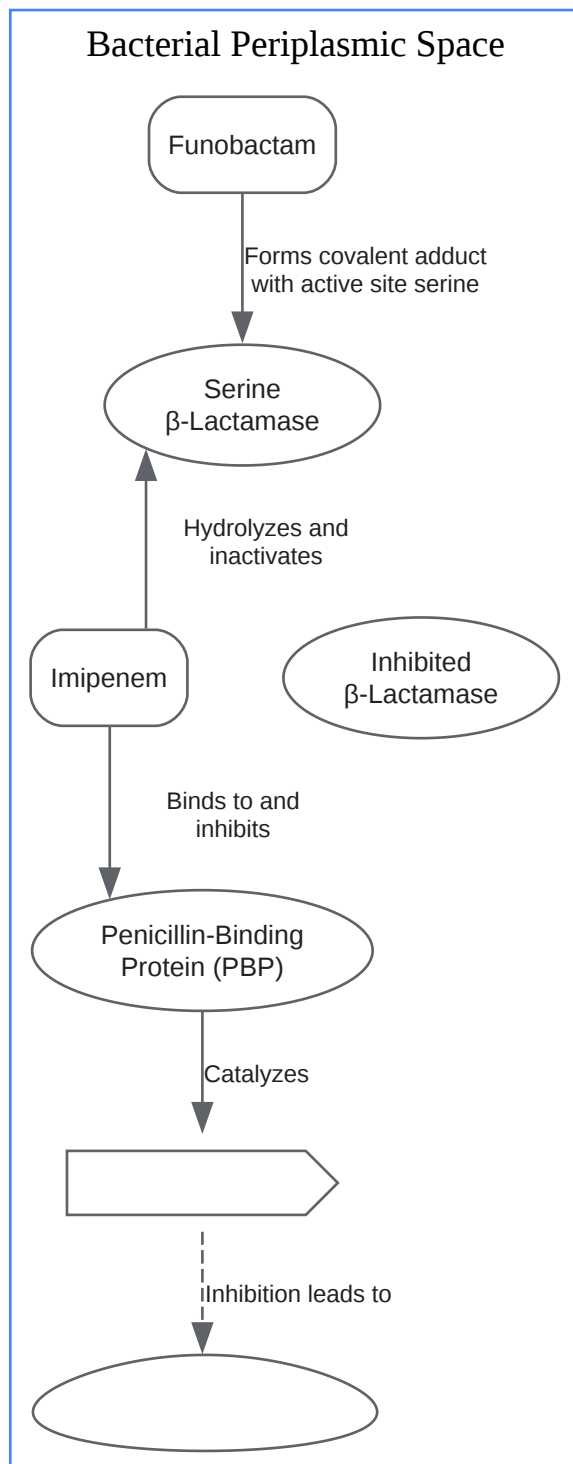
5. MIC Determination:

- Following incubation, the microtiter plate is visually inspected for bacterial growth (turbidity).
- The MIC is recorded as the lowest concentration of imipenem (in the presence of the fixed concentration of **funobactam**) that completely inhibits visible growth.

Visualizations

Mechanism of Action of Funobactam

Funobactam protects β -lactam antibiotics, such as imipenem, from degradation by serine- β -lactamases. The diagram below illustrates the general mechanism of inhibition.

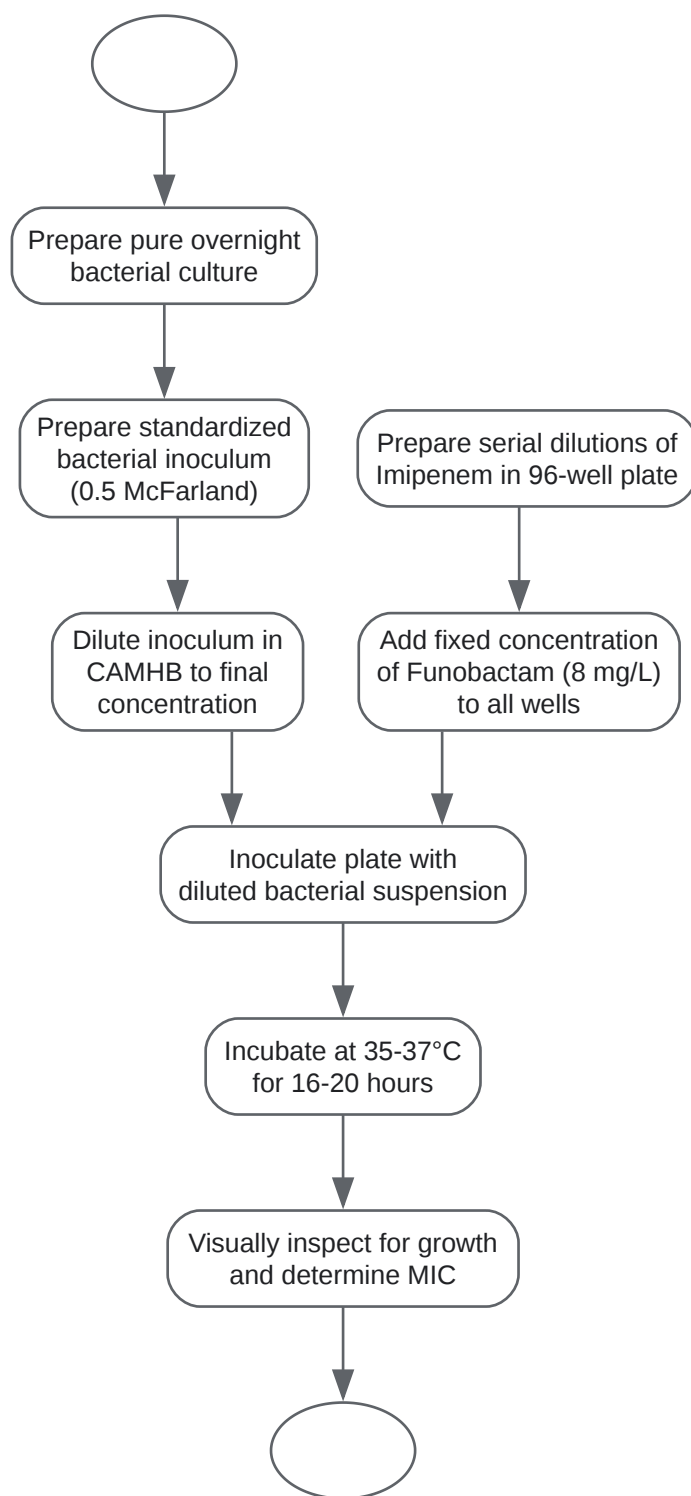


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Caption: Mechanism of **Funobactam** Action.

Experimental Workflow for MIC Determination

The following diagram outlines the key steps in determining the Minimum Inhibitory Concentration (MIC) of imipenem/**funobactam** using the broth microdilution method.



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Caption: MIC Determination Workflow.

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- To cite this document: BenchChem. [Funobactam: A Technical Guide to its Spectrum of Activity Against Clinical Isolates]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15623608/docs#funobactam-a-technical-guide-to-its-spectrum-of-activity-against-clinical-isolates\]](https://www.benchchem.com/product/b15623608/docs#funobactam-a-technical-guide-to-its-spectrum-of-activity-against-clinical-isolates)

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